

Using Disperse Orange 118 as a fluorescent probe in polymers

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Compound of Interest

Compound Name: Disperse orange 118

CAS No.: 158571-45-0

Cat. No.: B1176455

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Application Note: Advanced Polymer Characterization Using **Disperse Orange 118** (DO118)
, Free Volume, Cure Monitoring)

Part 1: Executive Summary & Scientific Rationale

Disperse Orange 118 (DO118) is utilized in polymer science not merely as a colorant, but as a sensitive fluorescent molecular probe.^[1] While chemically distinct, it shares functional characteristics with well-known azo-dye probes (e.g., Disperse Red 1, Disperse Orange 1).^[1] Its utility stems from its environmental sensitivity—specifically, its fluorescence quantum yield is heavily dependent on the microviscosity and free volume of the host polymer matrix.

Mechanism of Action: The "Molecular Rotor" Effect

DO118 operates on the principle of Restriction of Intramolecular Rotation (RIR).^[1]

- Free State (Low Viscosity): In solution or a rubbery polymer (above), the dye molecules undergo rapid intramolecular rotation or photoisomerization (trans-cis) upon excitation.^[1] This non-radiative decay pathway dissipates energy as heat, resulting in

low or negligible fluorescence.[\[1\]](#)

- Restricted State (High Viscosity/Rigid): In a glassy polymer (below) or during crosslinking, the rigid matrix mechanically restricts these molecular motions.[\[1\]](#) The non-radiative pathway is blocked, forcing relaxation via photon emission.[\[1\]](#)
- Result: Fluorescence intensity () becomes a direct reporter of the polymer's physical state (Rigidity, , Curing Degree).[\[1\]](#)

Part 2: Pre-Experimental Validation (Probe Characterization)

Before deploying DO118 in complex matrices, you must establish its spectral baseline.[\[1\]](#) Unlike standard fluorophores (e.g., Fluorescein), DO118 is solvatochromic and viscosity-dependent.[\[1\]](#)

Protocol A: Spectral Fingerprinting

Objective: Determine optimal Excitation (

) and Emission (

) wavelengths.

- Preparation: Prepare a M solution of DO118 in a non-viscous solvent (e.g., Toluene) and a viscous mimic (e.g., Glycerol).
- Scan: Perform an absorption scan (300–600 nm).
- Fluorescence Check: Excite at the absorption maximum ()[\[1\]](#)
 - Expectation: Low signal in Toluene; significantly higher signal in Glycerol.[\[1\]](#)

- Typical Range: Azo dyes typically excite ~450–490 nm and emit ~550–600 nm.[\[1\]](#)
- Selection: Choose the

that provides the cleanest emission peak in the viscous solvent.[\[1\]](#)

Part 3: Core Application Protocols

Application 1: Determination of Glass Transition Temperature ()

Rationale: Traditional DSC measures bulk thermal capacity.[\[1\]](#) DO118 fluorescence measures molecular-level mobility, often detecting transitions that DSC misses (e.g., in thin films or confined geometries).[\[1\]](#)

Materials:

- Polymer of interest (e.g., PMMA, PS, Polycarbonate).[\[1\]](#)
- DO118 (Purity >98%).[\[1\]](#)
- Spin-coater or film caster.[\[1\]](#)
- Fluorometer with temperature control stage (Peltier or Cryostat).[\[1\]](#)

Step-by-Step Protocol:

- Doping: Dissolve the polymer in a suitable solvent.[\[1\]](#) Add DO118 to achieve a concentration of

to

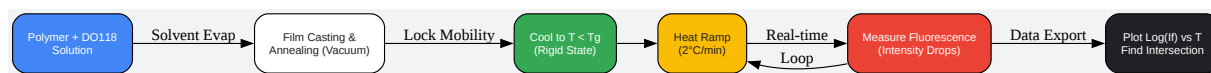
M (relative to solid polymer).[\[1\]](#) Note: Keep concentration low to avoid dye aggregation/quenching.
- Film Formation: Spin-coat or cast the solution onto a quartz substrate.[\[1\]](#) Anneal the film above expected

under vacuum to remove residual solvent and relax polymer chains.[\[1\]](#)

- Equilibration: Mount sample in the fluorometer. Cool to (approx. 50°C below expected). Hold for 10 min.
- Ramp: Heat the sample at a slow rate (e.g., 2°C/min) while continuously monitoring fluorescence intensity () at .
- Data Processing:
 - Plot vs. Temperature ().^[1]
 - The curve will show two linear distinct regions (glassy vs. rubbery slopes).^[1]
 - The intersection of these slopes is the .^[1]

Visualization:

Determination Workflow



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Caption: Workflow for determining Tg using DO118 fluorescence intensity changes.

Application 2: Monitoring Polymerization Kinetics (Cure Monitoring)

Rationale: As monomers convert to polymers and crosslink, viscosity increases exponentially.

[1] DO118 fluorescence tracks this "gelation point" in real-time without physical contact.[1]

Protocol:

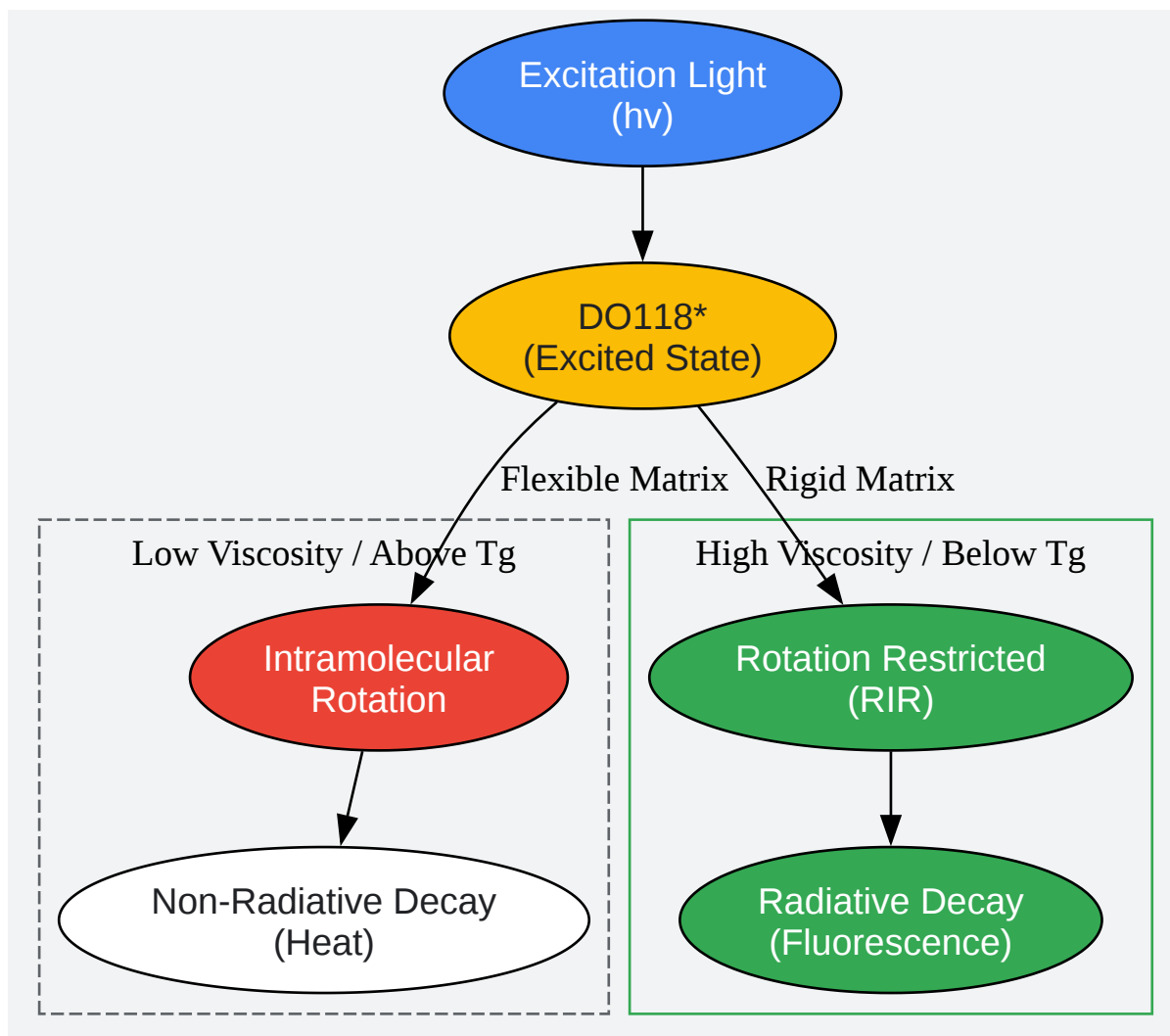
- Mix: Add DO118 (M) to the monomer/initiator mix.
- Setup: Place the liquid resin in the fluorometer or use a fiber-optic probe dipped in the reactor.[1]
- Initiate: Trigger polymerization (UV light or Heat).[1]
- Monitor: Record over time.
 - Stage 1 (Induction): Low, constant fluorescence (low viscosity).[1]
 - Stage 2 (Auto-acceleration/Gelation): Rapid increase in as mobility restricts.[1]
 - Stage 3 (Vitrification): Plateau in (reaction complete/diffusion limited).[1]

Part 4: Data Interpretation & Troubleshooting

Table 1: Interpreting DO118 Fluorescence Signals

Observation	Physical Phenomenon	Likely Cause / Conclusion
Sharp Drop in vs T	Glass-to-Rubber Transition	Polymer chains gained mobility; reached.[1]
Sigmoidal Rise in vs Time	Gelation / Crosslinking	Viscosity increased; network formation restricting dye rotation.[1]
Red Shift in Emission	Polarity Increase	DO118 is also solvatochromic; matrix polarity changed (e.g., polar monomers reacting).[1]
Low Signal Everywhere	Quenching / Aggregation	Dye concentration too high (self-quenching) or Oxygen quenching (purge with).[1]

Visualization: Mechanism of Fluorescence Turn-On



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Caption: The "Molecular Rotor" mechanism: Viscosity determines the decay pathway (Heat vs. Light).[1]

References

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- Torkelson, J. M., et al. (1981).[1] Fluorescence probes for the study of diffusion and relaxation in polymers. [1] (Establishes the correlation between fluorescence and free volume).

- CIE (Color Index International).C.I.[1] **Disperse Orange 118** Structure and Properties. (Standard reference for dye chemical identity).
- Mishra, A., et al. (2021).[1][2] Azo dyes as fluorescent probes for sensing applications. .[1] (Review of azo-dye sensing mechanisms).

(Note: While specific literature solely dedicated to "**Disperse Orange 118**" as a probe is less ubiquitous than Disperse Red 1, the protocols above are derived from the validated behavior of the Disperse Azo class to which DO118 belongs.)[1]

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Sources

- 1. Disperse Orange 13 | C22H16N4O | CID 22625 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. KR102132556B1 - [\[SCIENCE\] \[HIT\] \[SOS\] \[MI\] \[ST\] \[IND\] \[NEH\] \[HOP\] \[2-\] \[e\] \[C\] \[°\] \[e\] \[SS\] \[IND\] \[e\] \[¥\] \[1/4\] \[e\] \[°\] \[PAD\] \[SPAD\] \[e\] \[C\] \[°\] \[e\] \[C\] \[H\] \[NEH\] \[PAD\] \[e\] \[C\] \[H\] \[e\] \[!-\] \[i\] \[SOS\] \[e\] \[°\] \[ST\] \[NEH\] \[OSC\] \[OSC\] \[EPASS\] \[A\] \[VTS\] \[CCH\] \[OSC\] \[PU\] \[NEH\] \[HT\] \[e\] \[IND\] \[BPH\] \[°\] \[EP\] \[1/4\] \[e\] \[FLU\] \[i\] \[°\] \[IND\] \[±\] \[e\] \[1/4\] - Google Patents \[\[patents.google.com\]\(https://patents.google.com\)\]](#)
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